

# Cyclododecane: A Technical Health and Safety Guide for Research and Development

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## Compound of Interest

Compound Name: Cyclododecane

Cat. No.: B045066

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety information pertinent to the handling and use of **cyclododecane** in a research and development setting. The information is compiled from safety data sheets, toxicology reports, and regulatory guidelines to ensure a comprehensive understanding of the potential hazards and necessary precautions.

## Chemical and Physical Properties

**Cyclododecane** is a waxy, white solid organic compound with a musty odor.<sup>[1][2]</sup> It is primarily used as an industrial intermediate in the production of other substances, such as Nylon 12.<sup>[2]</sup> <sup>[3]</sup> Its physical and chemical properties are summarized in the table below.

Property	Value	References
Chemical Formula	C12H24	[2][3]
Molecular Weight	168.32 g/mol	[1][2]
Physical State	Solid, Crystals	[1][2]
Color	White	[1][2]
Odor	Musty	[1][2]
Melting Point	60.4°C	[2]
Boiling Point	244.03°C at 1013 hPa	[2]
Density	0.855 g/cm <sup>3</sup> at 20°C	[2]
Vapor Pressure	0.098 hPa at 20°C	[2]
Water Solubility	16 µg/L at 20°C	[2]
Octanol-water Partition Coefficient (LogKow)	7.6 at 25°C	[2]
Flash Point	95°C (molten form)	[2]
Self-ignition Temperature	225°C	[2]

## Toxicological Data

**Cyclododecane** is classified as having low acute toxicity.[4] The available toxicological data from various studies are summarized below.

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 10,000 mg/kg	Rat	[1]
Acute Dermal Toxicity	No data available	[2]	
Acute Inhalation Toxicity	No data available	[2]	
Skin Irritation/Corrosion	Slightly irritant	Rabbit	[2]
Eye Irritation/Corrosion	Slightly irritant	Rabbit	[2]
Skin Sensitization	Not expected to cause allergic skin reactions	Guinea pig	[2]
Genotoxicity/Mutagenicity (in vitro)	Not expected to cause adverse genetic effects	[2]	
Carcinogenicity	No data available	[2]	
Toxicity for Reproduction	No data available	[2]	
Repeated Dose Toxicity	Not expected to cause significant toxicity after repeated exposure	[2]	

## Experimental Protocols

The toxicological data for **cyclododecane** are based on standardized testing guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD). The general methodologies for these key experiments are outlined below.

### Acute Oral Toxicity (based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[5]

- Test Animals: Healthy young adult rodents (rats are common).[5]
- Procedure:
  - Animals are fasted overnight prior to administration of the test substance.[5]
  - The test substance is administered in graduated doses to several groups of animals, with one dose per group. Administration is typically by gavage.[5]
  - Animals are observed for effects and mortality over a period of time.[5]
  - Animals that die during the test and surviving animals at the conclusion of the test are necropsied.[5]
- Endpoint: The LD50 (median lethal dose) is determined, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.[5]

## Acute Dermal Irritation/Corrosion (based on OECD Guideline 404)

This test assesses the potential of a substance to cause irritation or corrosion to the skin.[6][7][8]

- Test Animals: Albino rabbits are the preferred species.[6][7]
- Procedure:
  - A single dose of the test substance (0.5 g for solids) is applied to a small area of the animal's skin.[7]
  - The treated area is covered with a gauze patch for an exposure period of 4 hours.[7]
  - After exposure, the substance is removed.

- The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals.[\[6\]](#)
- Endpoint: The degree of skin irritation is scored and described to evaluate the severity and reversibility of the effects.[\[6\]](#)[\[7\]](#)

## Acute Eye Irritation/Corrosion (based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eyes.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Test Animals: Healthy young adult albino rabbits are used.[\[9\]](#)
- Procedure:
  - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[10\]](#)
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[\[10\]](#)
  - Lesions of the cornea, iris, and conjunctiva are scored to assess the degree of irritation.[\[11\]](#)
- Endpoint: The severity and reversibility of ocular lesions are evaluated.[\[10\]](#)

## Skin Sensitization (based on OECD Guideline 406)

This test determines the potential of a substance to induce skin sensitization (allergic contact dermatitis).[\[12\]](#)[\[13\]](#)

- Test Animals: Guinea pigs are the traditional animal model.[\[12\]](#)[\[13\]](#)
- Procedure:
  - Induction Phase: The animals are initially exposed to the test substance, often with an adjuvant to enhance the immune response. This can be through intradermal injection and/or epidermal application.[\[12\]](#)

- Rest Period: A rest period of 10 to 14 days follows, during which an immune response may develop.[\[12\]](#)
- Challenge Phase: The animals are then exposed to a non-irritating concentration of the substance.[\[12\]](#)
- Endpoint: The skin reactions in the test animals are compared to those in a control group to determine if sensitization has occurred.[\[12\]](#)

## Bacterial Reverse Mutation Test (Ames Test) (based on OECD Guideline 471)

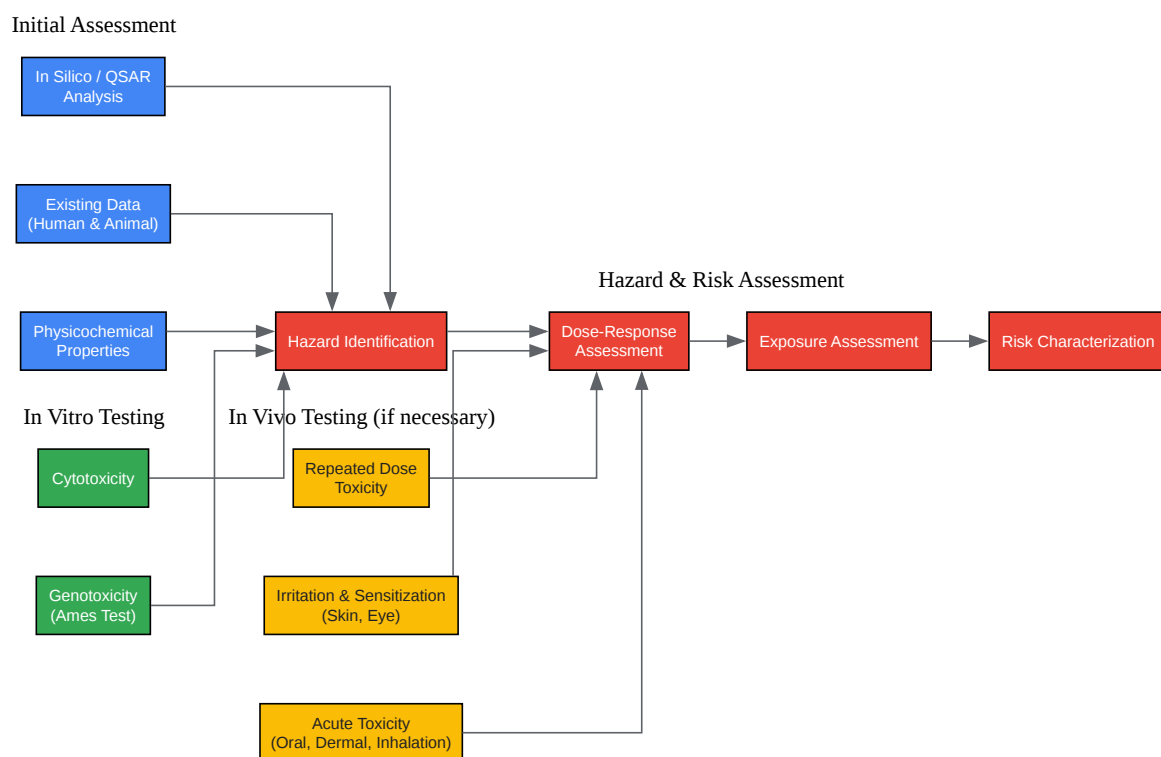
This in vitro test is used to assess the mutagenic potential of a substance.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that require a specific amino acid for growth are used.[\[14\]](#)[\[15\]](#)
- Procedure:
  - The bacterial strains are exposed to the test substance with and without a metabolic activation system (S9 mix), which simulates mammalian metabolism.[\[15\]](#)
  - The bacteria are then plated on a medium lacking the required amino acid.[\[14\]](#)
- Endpoint: If the substance is a mutagen, it will cause a reverse mutation in the bacteria, allowing them to grow on the deficient medium. The number of revertant colonies is counted as an indicator of mutagenic potential.[\[14\]](#)[\[15\]](#)

## Signaling Pathways and Experimental Workflows

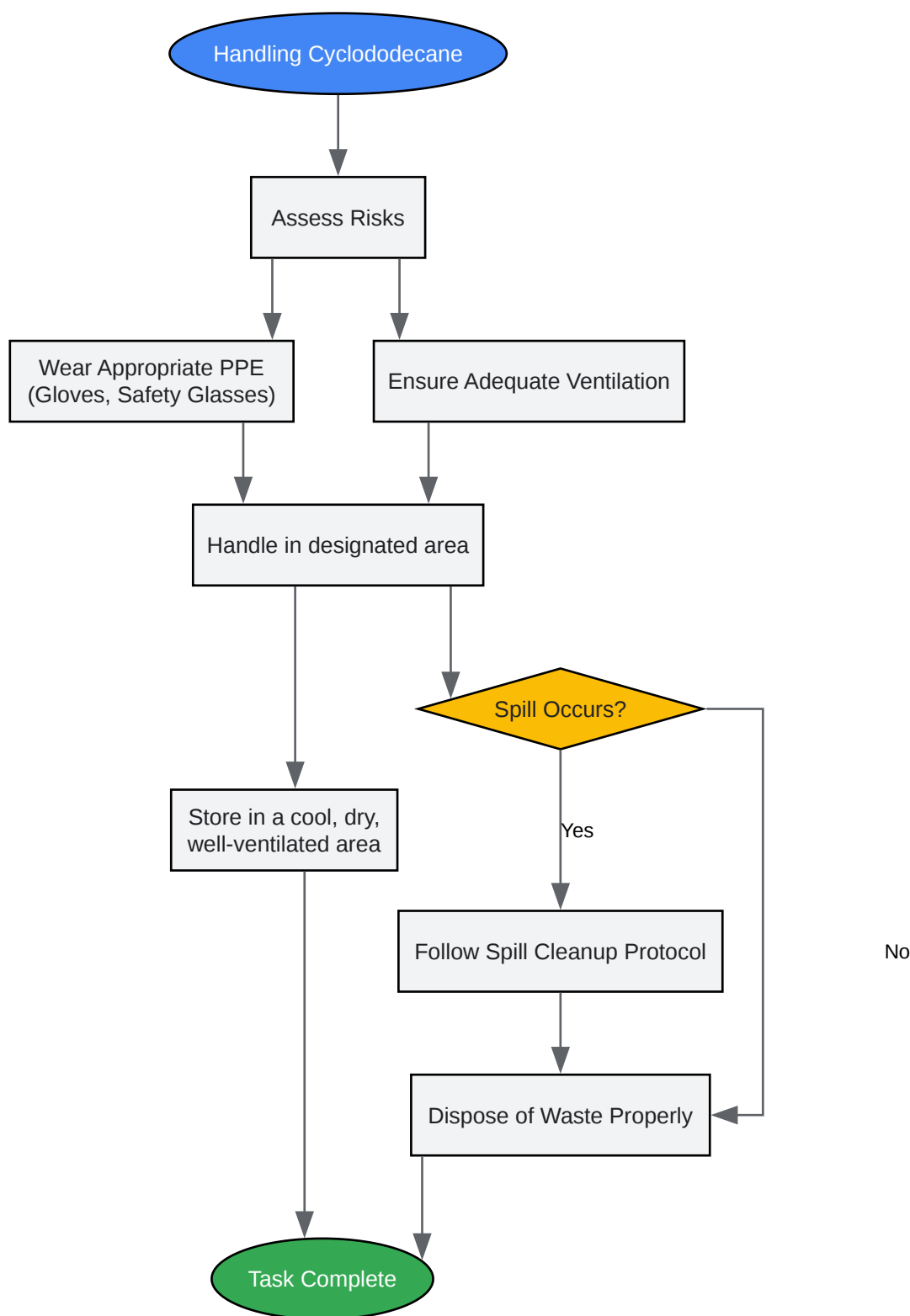
Currently, there is no specific information available in the public domain detailing the interaction of **cyclododecane** with or its effect on any particular cellular signaling pathways. Its low reactivity and toxicity profile suggest that it is unlikely to be a potent modulator of specific signaling cascades.

The following diagrams illustrate the general workflow for toxicological assessment and a logical relationship for handling **cyclododecane** safely.



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Figure 1: General workflow for toxicological assessment.



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Figure 2: Logical workflow for safe handling of **cyclododecane**.



## Health and Safety Recommendations

### Exposure Controls and Personal Protection

- Engineering Controls: Ensure adequate ventilation in areas where **cyclododecane** is handled. Eye wash stations and safety showers should be readily available.
- Eye/Face Protection: Wear safety glasses with side shields.
- Skin Protection: Wear protective gloves (e.g., neoprene) and a lab coat. When handling the molten substance, appropriate protective clothing is necessary.<sup>[4]</sup>
- Respiratory Protection: If ventilation is insufficient, wear suitable respiratory equipment.

### Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Keep away from heat and sources of ignition.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

### First Aid Measures

- After Inhalation: Move to fresh air. If symptoms persist, seek medical attention.
- After Skin Contact: Wash off with soap and plenty of water. If handling the molten form, cool the affected skin with water. Seek medical attention if irritation persists.
- After Eye Contact: Rinse opened eye for several minutes under running water. Seek medical attention if irritation persists.
- After Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards: Dust may form explosive mixtures with air.[7]

## Environmental Information

**Cyclododecane** is not readily biodegradable and has a high potential for bioaccumulation.[2]  
[3] It is considered harmful to aquatic life with long-lasting effects.[3] Therefore, it should not be released into the environment.

## Conclusion

**Cyclododecane** has a low order of acute toxicity and is not considered a significant hazard in terms of skin sensitization or genotoxicity based on available data. However, it is a slight skin and eye irritant, and appropriate personal protective equipment should be worn during handling. Due to its persistence and potential for bioaccumulation, release into the environment must be avoided. Further research would be beneficial to fill data gaps, particularly concerning carcinogenicity, reproductive toxicity, and potential mechanisms of action at a molecular level.

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